

2-(2-Chloroethyl)-5-fluoropyridine chemical properties and stability

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(2-Chloroethyl)-5-fluoropyridine

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Technical Guide: 2-(2-Chloroethyl)-5-fluoropyridine

Executive Summary

2-(2-Chloroethyl)-5-fluoropyridine is a functionalized pyridine derivative used primarily as an intermediate in the synthesis of radiopharmaceuticals (e.g.,

F-labeled tracers) and kinase inhibitors. Its core value lies in the 2-chloroethyl "warhead," an alkylating motif that allows for rapid coupling with nucleophiles (amines, thiols).

However, this utility comes with a stability penalty: the compound is prone to intramolecular cyclization, making the free base unstable at room temperature. This guide provides the protocols necessary to synthesize, handle, and store this compound without degradation.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6][7]

The fluorine atom at the 5-position modulates the basicity of the pyridine nitrogen, making it less basic than the non-fluorinated analog. This electronic effect slightly retards—but does not

prevent—the self-alkylation degradation pathway.

Property	Data	Notes
IUPAC Name	2-(2-Chloroethyl)-5-fluoropyridine	
CAS Number	1613401-40-3	Note: Often conflated with 31301-51-6
Molecular Formula	C	
	H	
	ClFN	
Molecular Weight	159.59 g/mol	
Appearance	Colorless to pale yellow oil (Free Base)	White hygroscopic solid (HCl Salt)
Boiling Point	~85–90 °C @ 1 mmHg	Estimated based on non-fluoro analog
Solubility	DCM, EtOAc, THF, MeOH	Reacts slowly with nucleophilic solvents
pKa (Calculated)	~2.5	Lower than pyridine (5.[1][2][3][4][5][6]2) due to F-substitution
LogP	~1.8	Moderately lipophilic

Synthesis & Production Logic

The synthesis relies on the activation of the 2-methyl group followed by chlorination. The 5-fluoro substituent is electron-withdrawing, which increases the acidity of the methyl protons, facilitating the initial condensation step.

Step 1: Hydroxyethylation (Aldol-like Condensation)

Reagents: 2-Methyl-5-fluoropyridine, Paraformaldehyde, High Pressure/Temp. Mechanism: Thermal activation generates the enamine-like tautomer, which attacks formaldehyde.

Step 2: Deoxychlorination

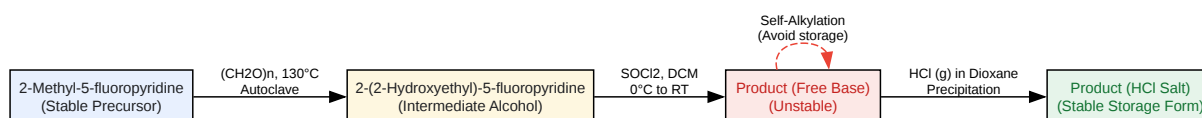
Reagents: Thionyl Chloride (

) or Mesyl Chloride (

) /

. Critical Control: The product must be isolated as the Hydrochloride Salt to prevent immediate degradation.

Visualization: Synthesis Pathway



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Figure 1: Synthetic route emphasizing the conversion to the HCl salt for stability.

Stability & Degradation Mechanisms

The primary challenge with 2-(2-chloroethyl)pyridines is intramolecular nucleophilic attack. The pyridine nitrogen lone pair attacks the electrophilic carbon of the chloroethyl chain.

The "Back-Biting" Mechanism

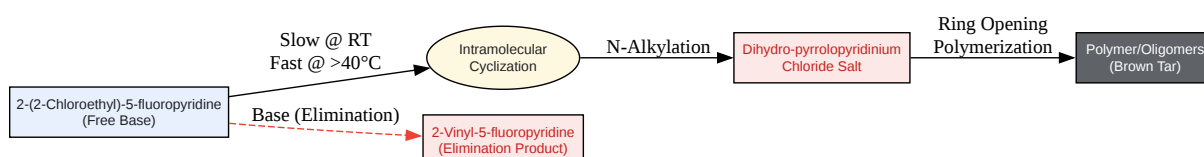
- **Cyclization:** The pyridine nitrogen attacks the α -carbon of the ethyl chain, displacing the chloride.
- **Product:** This forms a bicyclic dihydro-pyrrolopyridinium salt (spiro-like transition state).
- **Outcome:** This salt is highly reactive. It can undergo polymerization or hydrolyze to open-chain impurities upon exposure to moisture.

Impact of 5-Fluoro Substitution: The fluorine atom at position 5 is electron-withdrawing (Inductive effect,

). This reduces the electron density on the ring nitrogen, making it a weaker nucleophile than in unsubstituted pyridine.

- Result: The degradation rate is slower than that of 2-(2-chloroethyl)pyridine, but still significant at room temperature in the liquid phase.

Visualization: Degradation Pathway



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Figure 2: The dominant degradation pathway is cyclization (top), while strong bases trigger elimination to the vinyl derivative (bottom).

Handling & Storage Protocols

Protocol A: Storage of the Pure Compound

- Form: Always store as the Hydrochloride (HCl) salt. The protonation of the pyridine nitrogen removes the lone pair, physically preventing the cyclization mechanism described above.
- Temperature:
is mandatory for long-term storage (>1 month).
- Atmosphere: Store under Argon or Nitrogen.^{[2][3]} Moisture can induce hydrolysis of the C-Cl bond.

Protocol B: Generating the Free Base for Reactions

If your application requires the free base (e.g., for a nucleophilic substitution where the pyridine ring must be unprotonated):

- Suspend: Suspend the HCl salt in cold Dichloromethane (DCM).
- Neutralize: Wash rapidly with ice-cold saturated
or
solution.
- Dry: Dry the organic layer over
at
.
- Use Immediately: Do not concentrate to dryness if possible. Use the solution directly in the next step.
 - Self-Validating Check: If the solution turns yellow/brown upon concentration, degradation (polymerization) has begun.

Safety Profile (E-E-A-T)

- Alkylating Agent: This compound is structurally related to nitrogen mustards. It is a potent alkylating agent.
 - Hazard:[7][8][3] Causes severe skin burns and eye damage.[7] Potential mutagen.
- Neutralization: Spills should be treated with dilute ammonia or nucleophilic scavengers (e.g., thiosulfate) to deactivate the alkylating chloride.

References

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[Link](#)

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